

Essential Safety and Handling of Bupranolol for Research Professionals

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Compound of Interest

Compound Name: *Bupranolol*

Cat. No.: *B7906536*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and experimental integrity. This document provides immediate and essential safety and logistical information for the handling of **Bupranolol**, a non-selective beta-blocker. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Hazard Identification and Classification

Bupranolol is classified as an irritant. While some safety data sheets (SDS) may categorize it as non-hazardous, it is crucial to adhere to the more stringent GHS classifications to ensure maximum safety.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

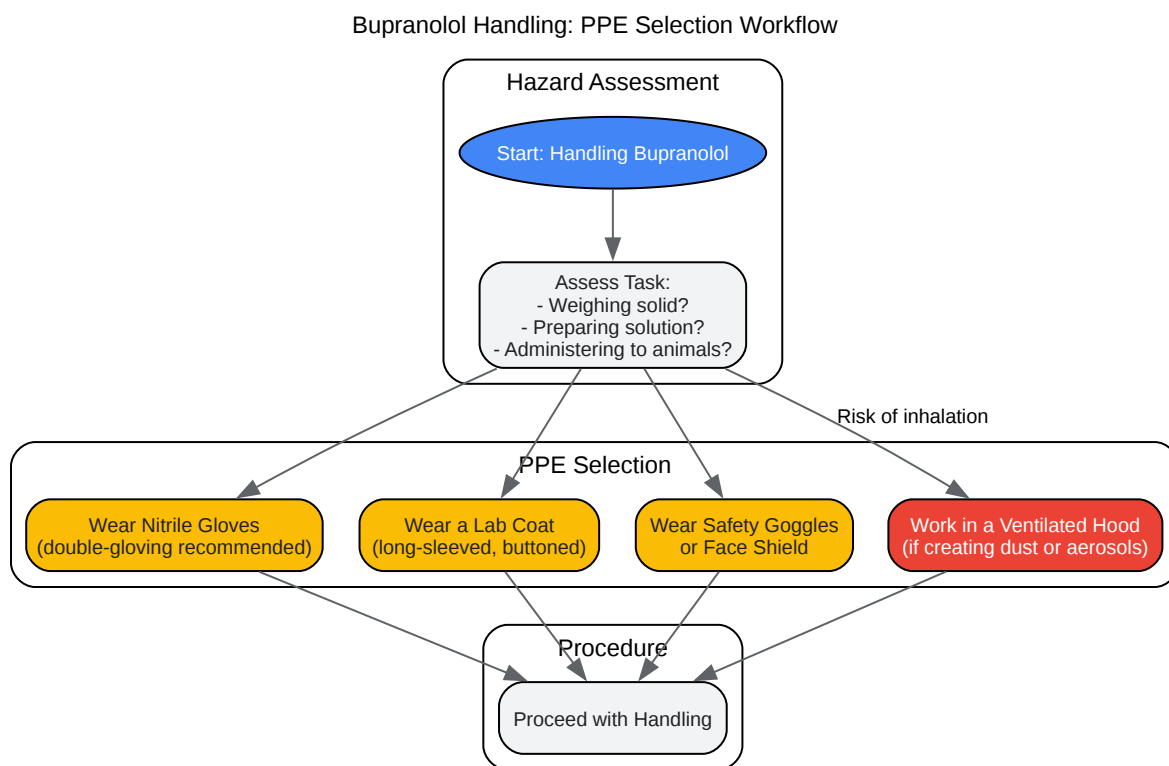
Quantitative Data Summary

The following table summarizes key quantitative data for **Bupranolol** for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₄ H ₂₂ ClNO ₂
Molecular Weight	271.78 g/mol
CAS Number	14556-46-8
Appearance	Solid
Water Solubility	0.143 mg/mL
Solubility in DMSO	25 mg/mL (91.99 mM)
Solubility in Ethanol	100 mM
LD50 (Mouse, oral)	329 mg/kg (hydrochloride)
LD50 (Mouse, i.v.)	45 mg/kg
LD50 (Rat, oral)	518 mg/kg (hydrochloride)
LD50 (Rat, i.v.)	15.3 mg/kg (hydrochloride)

Operational Plan: Personal Protective Equipment (PPE)

A systematic approach to selecting and using PPE is critical when handling **Bupranolol**. The following diagram illustrates the logical workflow for ensuring appropriate protection.



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Bupranolol Handling: PPE Selection Workflow

Experimental Protocol: Preparation of Bupranolol Solutions

This section provides a detailed methodology for preparing **Bupranolol** solutions for in vitro and in vivo experiments.

Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **Bupranolol** powder

- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes
- Procedure:
 1. Calculate the required mass of **Bupranolol** using the formula: $\text{mass (mg)} = 10 \text{ mM} * 271.78 \text{ g/mol} * \text{volume (L)}$. For 1 mL of a 10 mM stock, 2.72 mg of **Bupranolol** is needed.
 2. Weigh the calculated amount of **Bupranolol** powder in a sterile microcentrifuge tube.
 3. Add the appropriate volume of DMSO to the tube.
 4. Vortex the solution until the **Bupranolol** is completely dissolved. Gentle warming or sonication may be used to aid dissolution.
 5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 6. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.

Preparation of a Working Solution for In Vivo Experiments

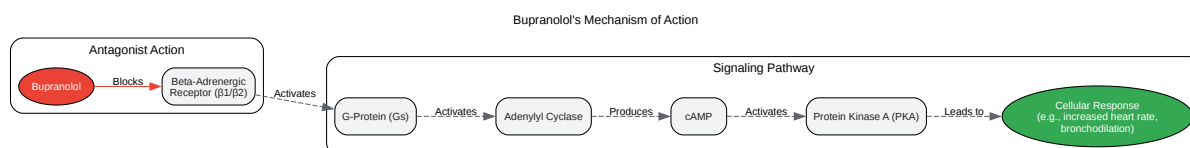
This protocol is for preparing a saline-based formulation for animal studies.

- Materials:
 - 10 mM **Bupranolol** in DMSO stock solution
 - PEG300
 - Tween-80

- Saline (0.9% NaCl)
- Sterile tubes
- Procedure (for a 1 mL working solution):
 1. In a sterile tube, add 100 μ L of the 10 mM **Bupranolol** in DMSO stock solution.
 2. Add 400 μ L of PEG300 and mix thoroughly.
 3. Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 4. Add 450 μ L of saline to bring the final volume to 1 mL.
 5. It is recommended to prepare this working solution fresh on the day of use.

Mechanism of Action: Beta-Adrenergic Receptor Signaling

Bupranolol is a non-selective antagonist of beta-adrenergic receptors (β -ARs). It competes with endogenous catecholamines like epinephrine and norepinephrine for binding to β 1 and β 2 receptors. This blockade inhibits the downstream signaling cascade, leading to its therapeutic effects.



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Bupranolol's Mechanism of Action on Beta-Adrenergic Receptors

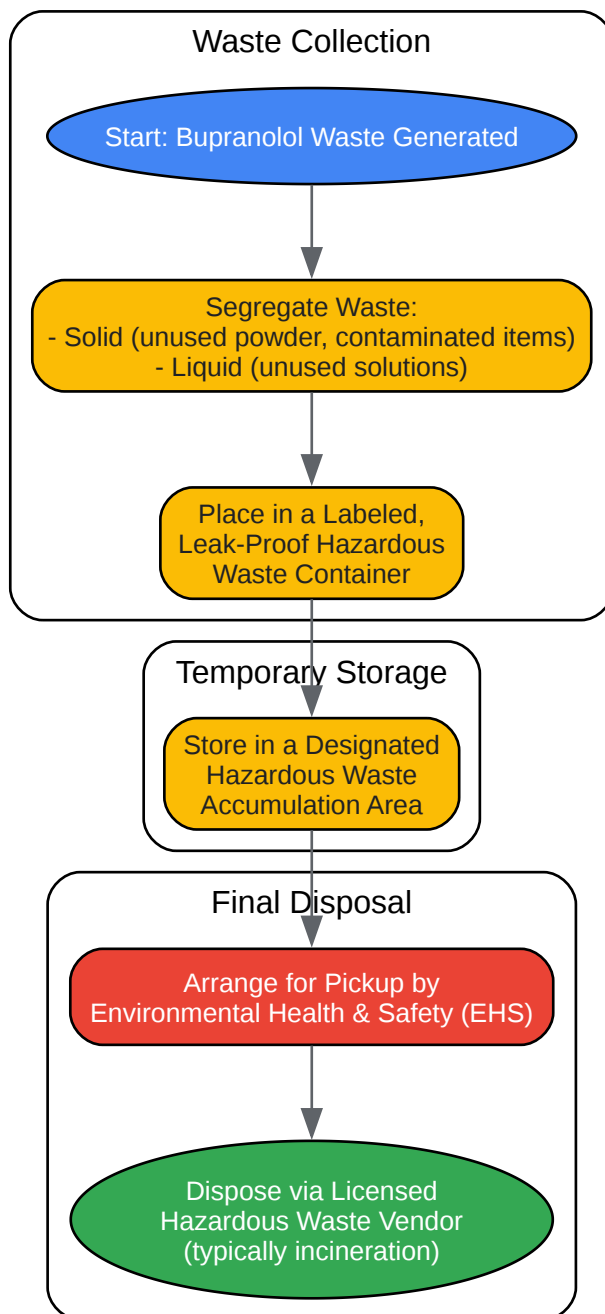
Disposal Plan

Due to its classification as a skin, eye, and respiratory irritant, **Bupranolol** waste must be managed as hazardous chemical waste. Adherence to institutional and regulatory guidelines is mandatory.

Disposal Workflow

The following diagram outlines the step-by-step process for the safe disposal of **Bupranolol** waste.

Bupranolol Waste Disposal Workflow

[Click to download full resolution via product page](#)***Bupranolol Waste Disposal Workflow*****Step-by-Step Disposal Guidance**

- Segregation:

- Solid Waste: Collect unused **Bupranolol** powder, contaminated personal protective equipment (gloves, weigh boats, etc.), and any other solid materials that have come into contact with the compound.
- Liquid Waste: Collect unused **Bupranolol** solutions in a separate, compatible container. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines.
- Containment:
 - Use only approved hazardous waste containers that are in good condition, compatible with the waste, and have a secure lid.
 - Clearly label the container with "Hazardous Waste" and the full chemical name "**Bupranolol**".
- Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and away from general laboratory traffic.
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Do not dispose of **Bupranolol** down the drain or in the regular trash. Improper disposal can lead to environmental contamination and regulatory non-compliance.

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References

- 1. [acewaste.com.au](https://www.benchchem.com.au) [[acewaste.com.au](https://www.benchchem.com.au)]
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